

Commercial suppliers of o-Tolualdehyde- $^{13}\text{C}_1$ for research

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Compound of Interest

Compound Name: *o*-Tolualdehyde- $^{13}\text{C}_1$ (carbonyl- ^{13}C)

Cat. No.: B15140996

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An In-depth Technical Guide to Commercial Suppliers of o-Tolualdehyde- $^{13}\text{C}_1$ for Research

For researchers, scientists, and drug development professionals, the procurement of high-quality, isotopically labeled compounds is a critical starting point for a wide range of studies. o-Tolualdehyde- $^{13}\text{C}_1$, a stable isotope-labeled aromatic aldehyde, serves as a valuable tracer in metabolic pathway analysis, mechanistic studies, and as an internal standard in quantitative mass spectrometry assays. This technical guide provides a comprehensive overview of commercial suppliers, their product specifications, and general experimental considerations for the use of o-Tolualdehyde- $^{13}\text{C}_1$.

Commercial Suppliers and Product Specifications

A number of chemical suppliers offer o-Tolualdehyde- $^{13}\text{C}_1$ for research purposes. The isotopic label is typically on the carbonyl carbon ($^{13}\text{C}_1$), providing a distinct mass shift for tracking the aldehyde moiety through various biochemical reactions. Key specifications to consider when selecting a supplier include isotopic purity, chemical purity, and available quantities. Below is a summary of prominent commercial suppliers and their product details.

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity	Available Quantities
--INVALID-LINK--	o-Tolualdehyde- ¹³ C ₁ (carbonyl- ¹³ C)	138151-99-2	CH ₃ C ₆ H ₄ ¹³ CHO	Not specified	Not specified	5mg
--INVALID-LINK--	o-Tolualdehyde- ¹³ C ₁ (carbonyl- ¹³ C)	138151-99-2	CH ₃ C ₆ H ₄ ¹³ CHO	99 atom % ¹³ C[1]	Not specified	500mg[1]
--INVALID-LINK--	o-Tolualdehyde- ¹³ C ₁ (carbonyl- ¹³ C)	138151-99-2	CH ₃ C ₆ H ₄ ¹³ CHO	Not specified	Not specified	0.5g

Note: Isotopic and chemical purity are critical parameters that can significantly impact experimental outcomes. It is highly recommended to request a certificate of analysis (CoA) from the supplier to obtain precise data on these specifications.

Experimental Protocols: A General Workflow for ¹³C Tracer Studies

While specific experimental protocols will vary depending on the research question, a general workflow for a ¹³C tracer study using o-Tolualdehyde-¹³C₁ in a cell culture model is outlined below. This protocol is intended as a representative example.

Objective: To trace the metabolic fate of the aldehyde group of o-Tolualdehyde in a cellular system.

Materials:

- o-Tolualdehyde- $^{13}\text{C}_1$
- Cell culture medium and supplements
- Cultured cells of interest
- Solvents for extraction (e.g., methanol, acetonitrile, water)
- Analytical instrumentation (e.g., LC-MS/MS, GC-MS)

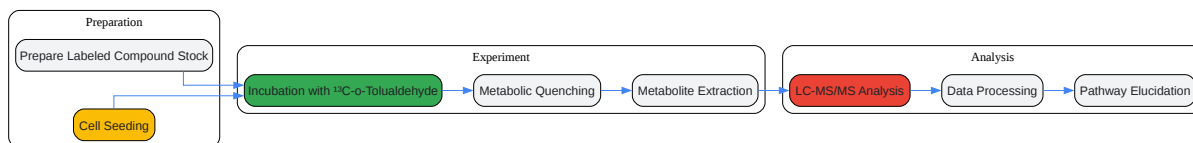
Methodology:

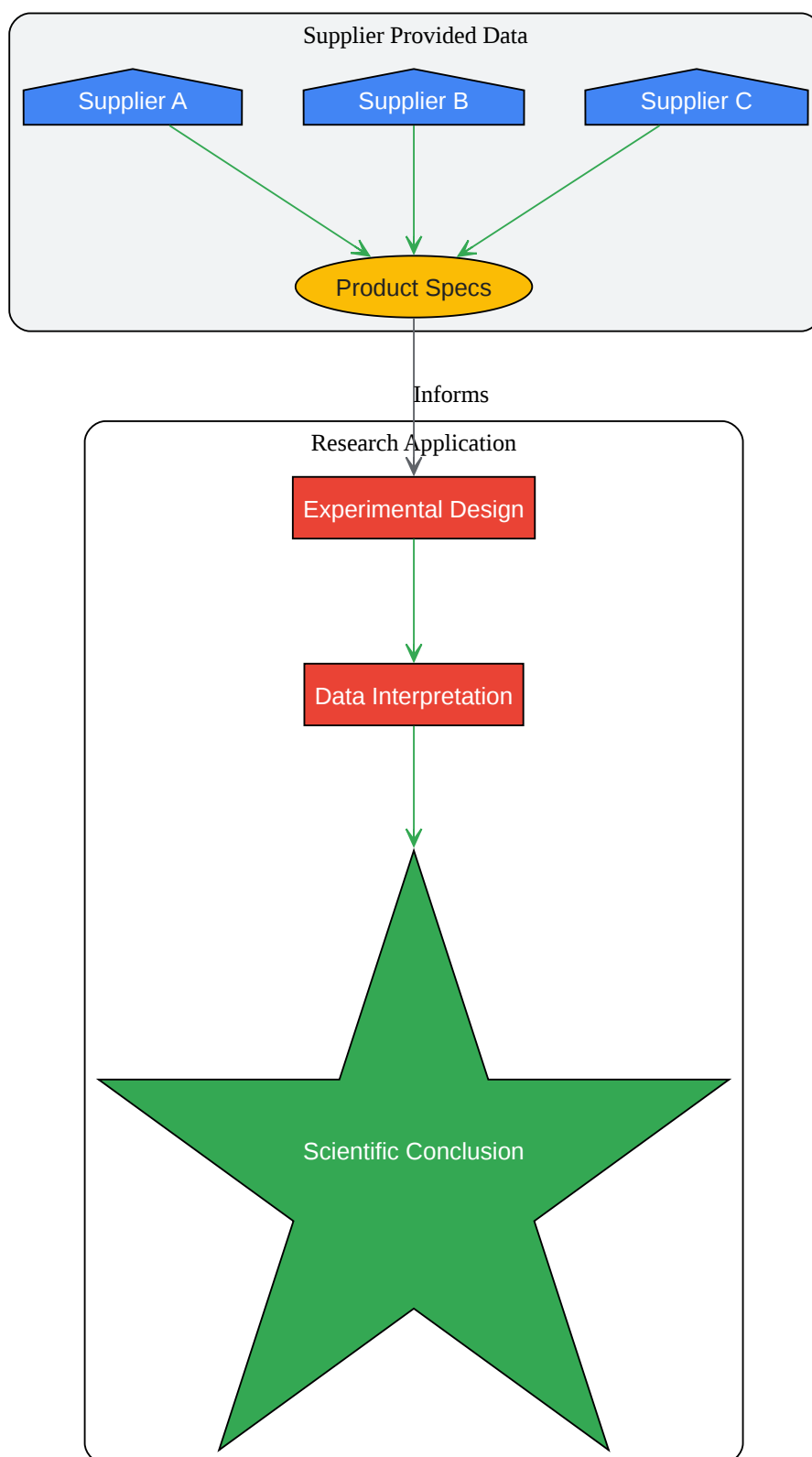
- Cell Culture and Treatment:
 - Plate cells at a desired density and allow them to adhere and reach the desired confluency.
 - Prepare a stock solution of o-Tolualdehyde- $^{13}\text{C}_1$ in a suitable solvent (e.g., DMSO).
 - Spike the cell culture medium with the o-Tolualdehyde- $^{13}\text{C}_1$ stock solution to a final working concentration. The optimal concentration should be determined empirically to be non-toxic and provide sufficient signal.
 - Incubate the cells with the labeled compound for a predetermined time course.
- Metabolite Extraction:
 - After incubation, rapidly quench the metabolism by, for example, aspirating the medium and washing the cells with ice-cold phosphate-buffered saline (PBS).
 - Add a pre-chilled extraction solvent (e.g., 80% methanol) to the cells.
 - Scrape the cells and collect the cell lysate.
 - Centrifuge the lysate to pellet cellular debris.
 - Collect the supernatant containing the metabolites.
- Sample Analysis:

- Analyze the extracted metabolites using a mass spectrometry-based platform (e.g., LC-MS/MS or GC-MS).
- Develop a targeted analytical method to detect and quantify o-Tolualdehyde- $^{13}\text{C}_1$ and its potential downstream metabolites. This involves monitoring for the specific mass transitions of the ^{13}C -labeled compounds.
- Data Analysis:
 - Process the mass spectrometry data to identify and quantify the ^{13}C -labeled metabolites.
 - Determine the fractional enrichment of ^{13}C in the downstream metabolites to elucidate the metabolic pathways involving the aldehyde group of o-tolualdehyde.

Visualizing Experimental and Logical Workflows

To further clarify the processes involved in utilizing o-Tolualdehyde- $^{13}\text{C}_1$ for research, the following diagrams, generated using Graphviz, illustrate a typical experimental workflow and the logical relationship between supplier data and its application in research.





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References

- 1. o-Tolualdehyde-13C1(carbonyl-13C) | CymitQuimica [cymitquimica.com]
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